

# Synthesis and purification of Azelaic acid-d14.

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## Compound of Interest

Compound Name: Azelaic acid-d14

Cat. No.: B585296

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An in-depth technical guide on the synthesis and purification of **Azelaic acid-d14**, designed for researchers, scientists, and drug development professionals.

## Introduction

**Azelaic acid-d14** is the deuterated form of azelaic acid, a naturally occurring saturated dicarboxylic acid.[1][2] Due to the presence of deuterium, it serves as a valuable tool in various scientific applications, including as an internal standard for quantitative analysis by nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS).[3] Its use is also significant in drug metabolism studies utilizing isotopic labeling techniques.[1] This guide provides a detailed overview of the synthesis and purification of **Azelaic acid-d14**.

## Synthesis of Azelaic Acid-d14

A convenient method for producing gram quantities of deuterated [D14]azelaic acid involves the use of metal-catalyzed hydrothermal H/D exchange reactions on the protonated form of azelaic acid.[4] This method has been shown to be effective for achieving high levels of deuteration.[4]

The general, non-deuterated form of azelaic acid can be produced through various methods, such as the oxidation of oleic acid.[5] Ozonolysis is a common industrial method, though alternatives using hydrogen peroxide are considered more environmentally friendly.[5]

## Experimental Protocols

## Synthesis of Deuterated [D14]Azelaic Acid

This protocol is based on a reported large-scale synthesis.<sup>[4]</sup>

- Initial Deuteration:
  - Protonated azelaic acid is loaded into a reactor.
  - The reaction is carried out using a metal-catalyzed hydrothermal H/D exchange method.
  - After the initial reaction, the aqueous filtrate is acidified to a pH of 2 using 1 M HCl.
  - The resulting white solid (azelaic acid) is extracted from the aqueous solution using ethyl acetate (EtOAc) (3 x 100 mL).
  - The organic layers are combined and dried with anhydrous Na<sub>2</sub>SO<sub>4</sub>.
  - The solvent is removed under vacuum to yield the deuterated [D14]azelaic acid as a white solid. An initial deuteration of 92% D has been reported at this stage.<sup>[4]</sup>
- Re-deuteration for Higher Purity:
  - The partially deuterated azelaic acid is reloaded into the reactor.
  - The same hydrothermal H/D exchange method is repeated with fresh reagents to increase the deuterium incorporation.<sup>[4]</sup>

## Purification of Deuterated [D14]Azelaic Acid

- Removal of By-products:
  - The product from the re-deuteration step may contain deuterated by-products, such as deuterated octanoic acid.<sup>[4]</sup>
  - The mixture is washed with light petroleum to completely remove the deuterated octanoic acid.<sup>[4]</sup>
  - This leaves behind the pure target compound, deuterated [D14]azelaic acid.<sup>[4]</sup>

- General Purification Techniques for Azelaic Acid:
  - Crystallization: Azelaic acid can be purified by crystallization from hot water.[5]
  - Distillation: For non-deuterated azelaic acid, distillation is used to separate it from high boiling point residues.[6]

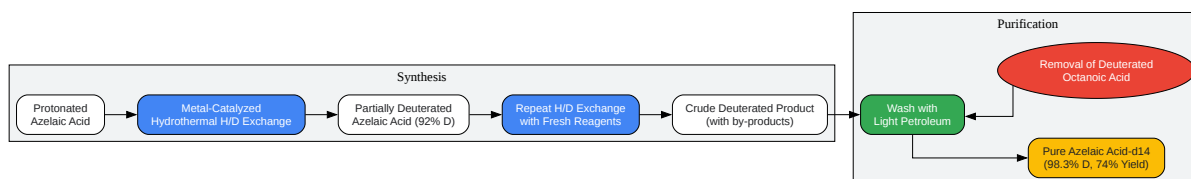
## Data Presentation

The following table summarizes the quantitative data from a reported synthesis of **Azelaic acid-d14**.<sup>[4]</sup>

Parameter	Value
Initial Deuterium Enrichment	92% D
Final Deuterium Enrichment	98.3% D
Final Yield	74%
Purity	≥ 98%

## Visualizations

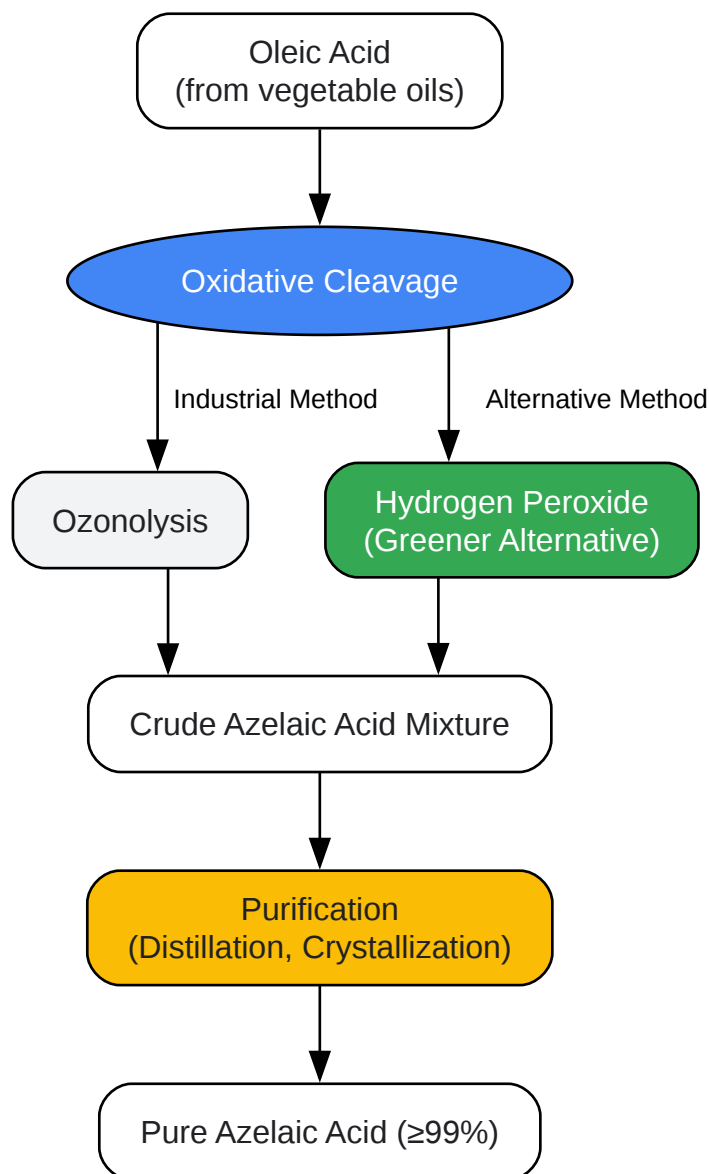
### Synthesis and Purification Workflow



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Caption: Workflow for the synthesis and purification of **Azelaic acid-d14**.

## General Production of Azelaic Acid



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Caption: General synthesis routes for non-deuterated azelaic acid.

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